

Safety and handling precautions for 2-(3,4-Epoxycyclohexyl)ethyltrimethoxysilane

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Compound of Interest

2-(3,4-

Compound Name: *Epoxycyclohexyl)ethyltrimethoxysilane*

ane

Cat. No.: *B1216649*

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An In-Depth Technical Guide to the Safe Handling of **2-(3,4-Epoxycyclohexyl)ethyltrimethoxysilane**

Introduction

2-(3,4-Epoxycyclohexyl)ethyltrimethoxysilane (CAS No. 3388-04-3), also known as Silane A-186, is a versatile organofunctional silane widely utilized in advanced materials science.^{[1][2]} Its bifunctional nature, featuring a reactive epoxy group and hydrolyzable methoxy-silyl groups, makes it an excellent adhesion promoter, crosslinking agent, and surface modifier.^{[2][3]} It serves as a critical "chemical bridge" between inorganic materials (like glass, metals, and fillers) and organic polymers (such as epoxy, acrylic, and polyurethane resins), enhancing the mechanical and electrical properties of the resulting composites.^[2]

However, the same chemical reactivity that makes this compound valuable also presents significant health and safety hazards. This guide, intended for researchers, scientists, and drug development professionals, provides a comprehensive overview of the risks associated with **2-(3,4-Epoxycyclohexyl)ethyltrimethoxysilane** and details the necessary precautions for its safe handling, storage, and disposal. Adherence to these protocols is essential for mitigating risks and ensuring a safe laboratory environment.

Compound Identification and Physicochemical Properties

A thorough understanding of the compound's physical and chemical properties is the foundation of a robust safety protocol. These properties influence its behavior under various laboratory conditions and dictate appropriate handling and storage measures.

Property	Value	Source
CAS Number	3388-04-3	[4]
EC Number	222-217-1	[4]
Molecular Formula	C ₁₁ H ₂₂ O ₄ Si	[4] [5]
Molecular Weight	246.38 g/mol	[3] [5]
Appearance	Colorless, transparent liquid	[3]
Boiling Point	95-97 °C at 0.25 mmHg	[5]
Density	1.065 g/mL at 25 °C	[5]
Flash Point	146 °C	[5]
Viscosity	5.2 cSt at 25 °C	[5]
Hydrolytic Sensitivity	Reacts slowly with water/moisture	[5]

Hazard Identification and Toxicological Profile

2-(3,4-Epoxy cyclohexyl)ethyltrimethoxysilane is classified as a hazardous substance. The primary risks stem from its reactivity, particularly the hydrolysis of the methoxysilane groups and the reactivity of the epoxy ring.

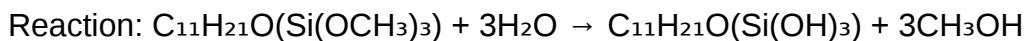
GHS Hazard Classification:[\[4\]](#)[\[6\]](#)

- Serious Eye Irritation (Category 2A, H319): Causes serious eye irritation.
- Germ Cell Mutagenicity (Category 2, H341): Suspected of causing genetic defects.

- Carcinogenicity (Category 2, H351): Suspected of causing cancer. This material was shown to induce a low incidence of squamous cell carcinomas in a study involving chronic recurrent application to the skin of mice.[4]
- Skin Irritation/Sensitization: May cause skin irritation and potentially an allergic skin reaction. [4][7]

Mechanism of Hazard: Hydrolysis and Byproduct Formation

A critical, and often overlooked, hazard is the compound's reaction with water or moisture in the air. The trimethoxysilane moiety hydrolyzes to form silanol groups and, significantly, methanol. [4]



Methanol is a toxic substance. Ingestion or significant inhalation can lead to nausea, vomiting, headache, visual disturbances including blindness, metabolic acidosis, and effects on the central nervous system.[1][4] This hydrolysis reaction means that any exposure to the silane, including ingestion, carries the additional risk of methanol poisoning.[4]

Reactivity Hazards

Beyond hydrolysis, the compound can react exothermically with amines and may polymerize in the presence of weak acids.[4][8] It is also incompatible with strong oxidizing agents, as contact may result in ignition.[1]

Toxicological Summary

- Acute Oral Toxicity (Rat, LD50): 12,300 mg/kg.[4][5]
- Inhalation: Vapors may cause irritation to the respiratory tract, with overexposure potentially leading to coughing, headache, and nausea.[4]
- Developmental Toxicity: Studies in rats and rabbits have shown maternal toxicity at certain doses, with minimal fetal toxicity observed at higher concentrations.[9]

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure prevention is mandatory, starting with engineering controls as the primary barrier, supplemented by rigorous use of appropriate PPE.

Engineering Controls

- Ventilation: All work with this compound must be conducted in a well-ventilated area, preferably within a certified chemical fume hood or with local exhaust ventilation to prevent vapor accumulation.[4][6][10]
- Safety Equipment: Emergency eye wash fountains and safety showers must be readily accessible in the immediate vicinity of any potential exposure.[4][6]

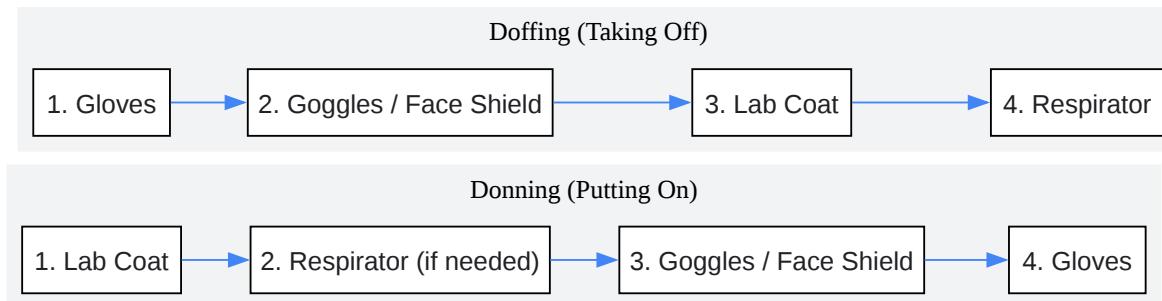
Personal Protective Equipment (PPE)

The selection of PPE must be based on a thorough risk assessment of the specific procedure being performed.

Protection	Specification	Rationale and Best Practices
Eye/Face	Chemical safety goggles. A full-face shield is recommended if splashing is possible.	Protects against splashes and vapors. Contact lenses should not be worn as they can trap chemicals against the eye. [4] [11]
Hand	Neoprene or nitrile rubber gloves.	These materials provide adequate protection against the silane and its potential methanol byproduct. Latex gloves are not sufficient. [4] [8] [12] Always inspect gloves for tears or holes before use and wash hands after removal.
Body	Chemical-resistant lab coat. Protective sleeves and a chemical-resistant apron for larger quantities.	Prevents skin contact from splashes. Contaminated clothing must be removed immediately and laundered before reuse. [4] [11]
Respiratory	A NIOSH-certified organic vapor (black cartridge) respirator.	Required when engineering controls are insufficient or during spill cleanup. Use must comply with institutional respiratory protection programs. [4] [8]

PPE Donning and Doffing Workflow

Properly putting on and removing PPE is crucial to prevent cross-contamination. The following sequence should be followed.



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Caption: PPE Donning and Doffing Sequence.

Standard Operating Procedures for Handling and Storage

General Handling Protocol

- Pre-Handling Assessment: Before beginning work, review the Safety Data Sheet (SDS) and ensure all necessary engineering controls and PPE are in place and functional.
- Work Area Preparation: Conduct all operations within a chemical fume hood. Ensure the work area is clean and free of incompatible materials (amines, acids, oxidizing agents, water sources).[1][4]
- Aliquotting and Transfer:
 - Don all required PPE as per the workflow diagram.
 - Ground equipment if transferring large volumes to prevent static discharge.
 - Open the container slowly to release any potential pressure.
 - Use compatible tools (e.g., glass, stainless steel) to transfer the liquid.

- Keep the container tightly sealed when not in use to prevent hydrolysis from atmospheric moisture.[4]
- Post-Handling:
 - Thoroughly clean the work area.
 - Properly dispose of all contaminated disposable materials as hazardous waste.
 - Wash hands thoroughly with soap and water after removing gloves.[4][6]

Storage Requirements

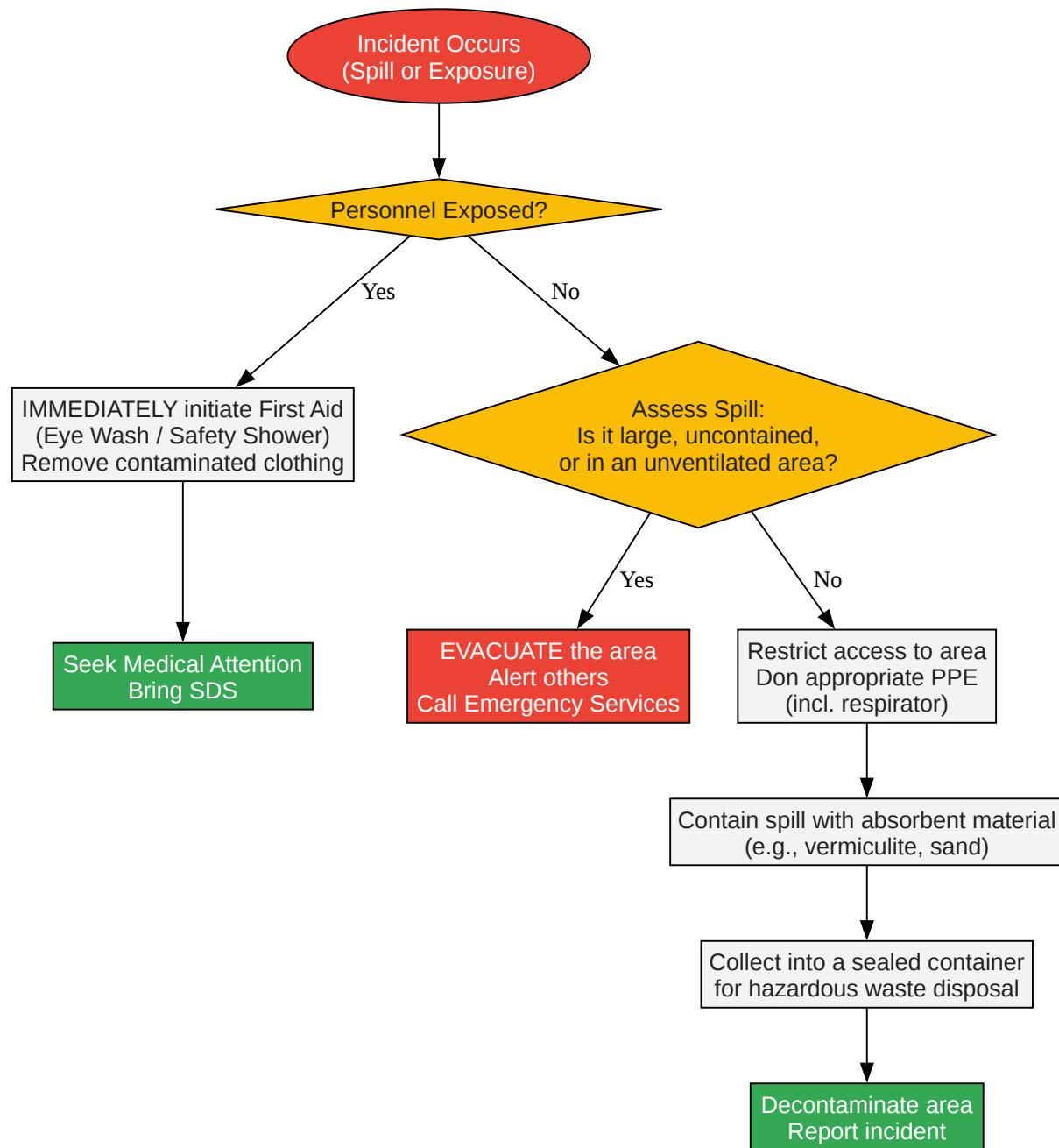
Proper storage is essential to maintain the compound's stability and prevent hazardous reactions.

- Container: Store in the original, tightly sealed container.[4][6]
- Location: Store in a cool, dry, well-ventilated area designated for hazardous chemicals.[1][2][6] The area should be locked up or otherwise secured.[4]
- Incompatibilities: Store away from heat, open flames, sparks, and incompatible materials such as amines, water, moisture, and strong oxidizing agents.[1][4]
- Atmosphere: For long-term storage, packaging under a dry, inert atmosphere (e.g., nitrogen) is recommended to prevent degradation.[5]

Emergency Procedures

Immediate and correct response to an emergency can significantly reduce injury and damage.

Emergency Response Decision Tree

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Caption: Emergency Response Decision Tree.

Exposure and First Aid Measures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention.[4][6]
- Skin Contact: Immediately remove all contaminated clothing. Wash skin thoroughly with soap and water. If irritation or a rash occurs, seek medical attention.[1][8]
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If the person feels unwell or has difficulty breathing, seek immediate medical attention.[1][4]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[4] It is critical to inform the physician that the substance hydrolyzes to form methanol.[4]

Spill Cleanup Protocol

- Evacuate and Secure: Evacuate all non-essential personnel from the area.[4][6] Eliminate all ignition sources.[1]
- Protect Personnel: Before entering the spill area, don the appropriate PPE, including a respirator, chemical goggles, and resistant gloves and clothing.
- Containment: For liquid spills, create a dike around the spill using an inert, absorbent material such as sand, vermiculite, or commercial sorbents. Prevent the spill from entering sewers or public waters.[4][6]
- Cleanup: Carefully collect the absorbed material using non-sparking tools and place it into a designated, labeled, and sealable container for hazardous waste.[1][4]
- Decontamination: Clean the spill area with a suitable solvent, followed by soap and water. Collect all cleaning materials for disposal as hazardous waste.

Fire Response

- This material is combustible but has a high flash point.[1][5]

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, carbon dioxide (CO₂), or dry chemical powder.[1][8]
- Firefighting Procedures: Firefighters must wear full protective equipment, including a self-contained breathing apparatus (SCBA). Use a water spray to cool fire-exposed containers.[4][6]

Waste Disposal

All waste materials, including empty containers, contaminated absorbents, and disposable PPE, must be treated as hazardous waste.

- Collect waste in clearly labeled, sealed containers.
- Disposal must be carried out by a licensed waste disposal facility in strict accordance with all local, state, and federal regulations.[4][6]
- Due to the potential for methanol formation, waste streams may have multiple hazard characteristics.

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